

"Antibacterial agent 132" for targeted drug delivery research

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Compound of Interest

Compound Name: Antibacterial agent 132

Cat. No.: B15567176 Get Quote

Application Notes & Protocols: Antibacterial Agent 32

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of Antibacterial Agent 32, a novel synthetic compound with potent bactericidal activity. The information is intended to guide researchers in evaluating its efficacy and mechanism of action for potential targeted drug delivery applications.

Introduction

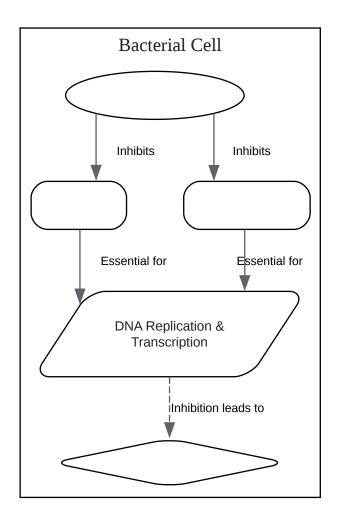
Antibacterial Agent 32 is a promising therapeutic candidate demonstrating broad-spectrum activity against both Gram-positive and Gram-negative bacteria. Its targeted mechanism of action, focusing on the inhibition of essential bacterial enzymes, DNA gyrase and topoisomerase IV, leads to rapid bacterial cell death. Notably, it exhibits minimal cytotoxicity against mammalian cells, indicating a favorable therapeutic window for development. These characteristics make it a strong candidate for further investigation in targeted drug delivery systems to enhance its therapeutic index and address challenging bacterial infections.

Mechanism of Action

Antibacterial Agent 32 functions as a selective inhibitor of two critical bacterial enzymes: DNA gyrase and topoisomerase IV. These enzymes are essential for bacterial DNA replication,



repair, and transcription. By inhibiting these enzymes, the agent effectively halts bacterial growth and induces cell death.



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Caption: Mechanism of action of Antibacterial Agent 32.

Quantitative Data Summary

The following tables summarize the key in vitro and cytotoxicity data for Antibacterial Agent 32.

Table 1: In Vitro Antibacterial Activity of Agent 32



Bacterial Strain	Туре	MIC (μg/mL)
Staphylococcus aureus (ATCC 29213)	Gram-positive	0.5
Streptococcus pneumoniae (ATCC 49619)	Gram-positive	0.25
Methicillin-resistant S. aureus (MRSA)	Gram-positive	1.0
Escherichia coli (ATCC 25922)	Gram-negative	2.0
Pseudomonas aeruginosa (ATCC 27853)	Gram-negative	4.0
Klebsiella pneumoniae (ATCC 700603)	Gram-negative	2.0

Table 2: Selectivity and Cytotoxicity Profile

Cell Line	Organism	Assay Type	IC₅₀ (μg/mL)	Selectivity Index (SI)*
HEK293 (Human Embryonic Kidney)	Human	MTT Assay	> 128	> 256 (vs. S. aureus)
HepG2 (Human Liver Carcinoma)	Human	MTT Assay	> 128	> 256 (vs. S. aureus)

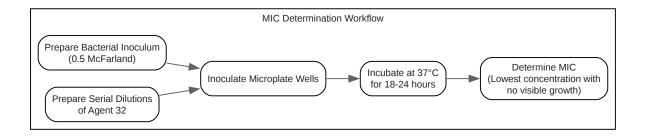
^{*}Selectivity Index (SI) is calculated as IC₅₀ (Mammalian) / MIC (Bacterial)

Experimental Protocols

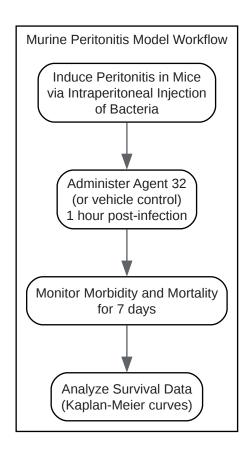
Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the MIC of Antibacterial Agent 32 against various bacterial strains.









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